

Essential Safety and Logistical Information for Handling 4-Iodophenol

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Compound of Interest

Compound Name: 4-Iodophenol

Cat. No.: B032979

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **4-Iodophenol**, ensuring the well-being of laboratory personnel and compliance with safety standards.

Chemical Identifier:

- Name: **4-Iodophenol**
- CAS Number: 540-38-5
- Molecular Formula: C_6H_5IO

Primary Hazards: **4-Iodophenol** is classified as a hazardous substance. It is harmful if swallowed or in contact with skin, and it causes severe skin burns and eye damage.^{[1][2]} It is also irritating to the respiratory system.^[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure when handling **4-Iodophenol**.^[4]

Protection Area	Required PPE	Specifications & Best Practices
Eye & Face Protection	Safety goggles and face shield	Chemical safety goggles providing a seal around the eyes are mandatory.[4] A full-face shield should be worn over the goggles, especially when handling larger quantities or if there is a risk of splashing.[4][5]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[4] Always check the glove manufacturer's compatibility chart. Double gloving may be appropriate for certain procedures. Contaminated gloves should be disposed of immediately.[2][4]
Body Protection	Chemical-resistant lab coat	A polyethylene-coated polypropylene gown or a similar non-absorbent material is preferred over standard cloth lab coats to ensure full arm coverage.[4]
Respiratory Protection	NIOSH-approved respirator	All handling of this compound must be performed within a certified chemical fume hood.[4][6] If a fume hood is not available or its performance is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.[4][6][7]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - All work with **4-Iodophenol** should be conducted in a designated area within a certified chemical fume hood.[4][6]
 - Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.[6][7]
 - Before beginning work, don all required PPE as detailed in the table above.[4]
- Handling:
 - Avoid all personal contact, including inhalation of dust.[5]
 - Minimize dust generation and accumulation.[3][8]
 - When weighing the solid, perform this task inside the fume hood. If the balance cannot be placed inside the hood, use a tared, sealed container to transport the chemical.[4]
 - Wash hands thoroughly with soap and water after handling.[5][8]
- Storage:
 - Store **4-Iodophenol** in a cool, dry, well-ventilated area away from incompatible substances such as strong bases, acid anhydrides, and acid chlorides.[3][6][7]
 - Keep containers tightly closed and protected from light.[3][6][9]
 - Store in original containers.[5]

Accidental Release Measures

- Minor Spills:
 - Remove all ignition sources.[5]
 - Clean up spills immediately, observing all personal protective equipment precautions.[3][8]

- Use dry clean-up procedures and avoid generating dust.[\[5\]](#)
- Sweep up or absorb the material and place it into a suitable, labeled, and closed container for disposal.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Major Spills:
 - Clear the area of all personnel and move upwind.[\[5\]](#)
 - Alert emergency responders and inform them of the location and nature of the hazard.[\[5\]](#)
 - Wear full-body protective clothing and a self-contained breathing apparatus.[\[5\]](#)
 - Contain the spill with sand, earth, or vermiculite and prevent it from entering drains or watercourses.[\[5\]](#)
 - Collect the recoverable product into labeled containers for recycling or disposal.[\[5\]](#)

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.

- Waste Identification and Segregation:
 - Classify **4-Iodophenol** waste as hazardous chemical waste.[\[10\]](#)
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[10\]](#)
- Waste Collection and Storage:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.[\[10\]](#)
 - The label must include the words "Hazardous Waste," the full chemical name "**4-Iodophenol**," the associated hazards (e.g., "Corrosive," "Irritant"), and the accumulation start date.[\[10\]](#)
 - Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials, keeping the container closed except when adding

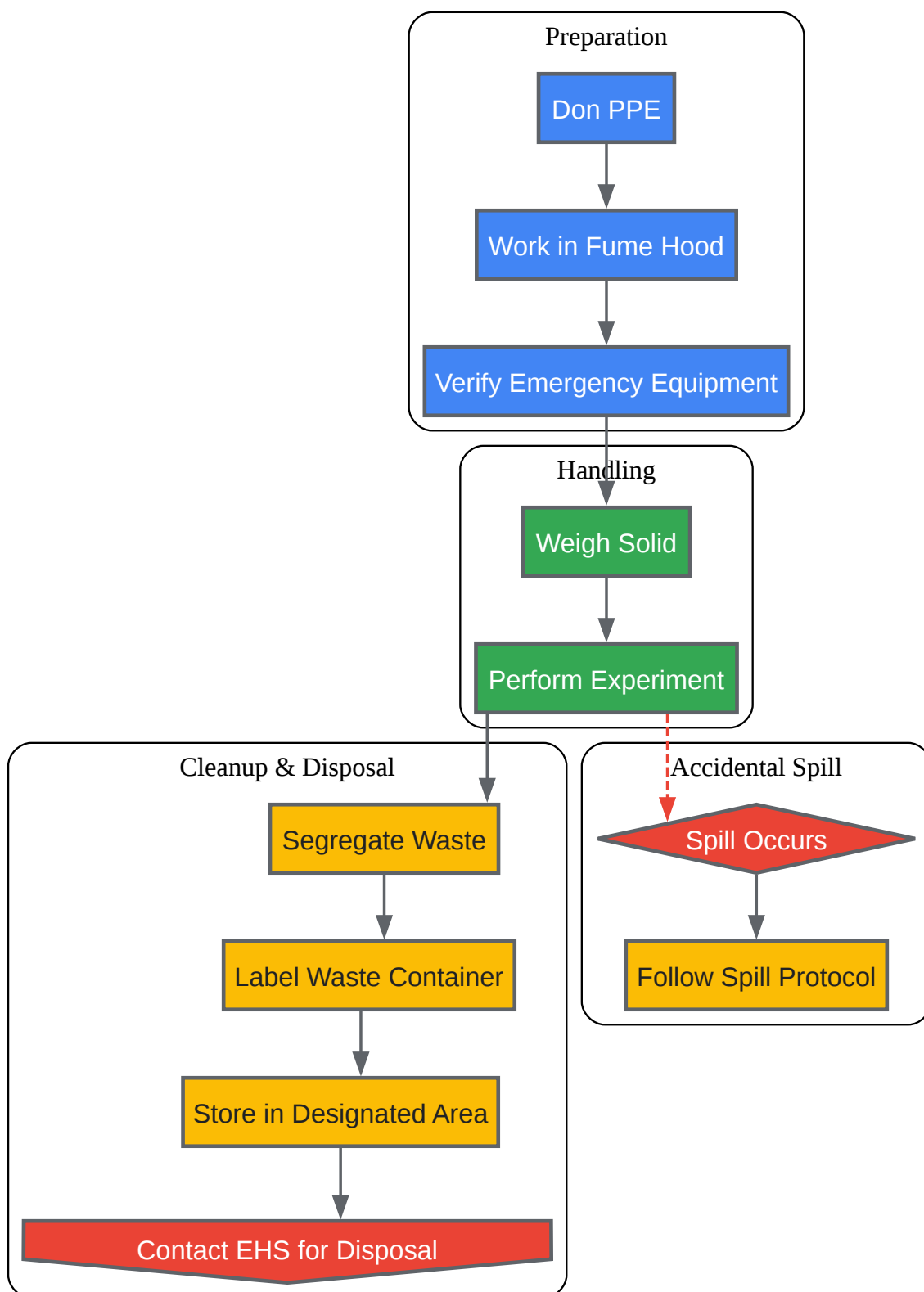
waste.[10]

- Institutional Procedures:
 - Follow your institution's specific procedures for hazardous waste pickup and disposal. Contact your EHS office for guidance and to schedule a waste pickup.[10]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	220.01 g/mol	[1][6]
Melting Point	92-94 °C	
Boiling Point	138 °C at 5 mmHg	
log Pow	2.91	[6]
GHS Hazard Codes	H302, H312, H314	[1]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Iodophenol**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 4-Iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032979#personal-protective-equipment-for-handling-4-iodophenol]

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